

Essential Safety and Handling Protocols for C14-4 and Carbon-14

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Compound of Interest

Compound Name: C14-4

Cat. No.: B10855823

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This guide provides crucial safety and logistical information for the handling of both the ionizable lipid **C14-4** and the radioactive isotope Carbon-14 (C-14), addressing a potential ambiguity in the compound of interest. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Understanding the Distinction: C14-4 vs. Carbon-14

It is critical to differentiate between two substances that may be referred to similarly:

- **C14-4:** An ionizable cationic lipid used in the formulation of lipid nanoparticles (LNPs) for mRNA delivery.[1][2][3][4] It is a key component in research for therapies like CAR-T.[3]
- **Carbon-14 (C-14):** A radioactive isotope of carbon with a long half-life of 5,730 years.[5] It is a low-energy beta emitter used as a tracer in biological research.[5][6]

The safety protocols for these two compounds are vastly different.

Section 1: Handling and Safety for C14-4 (Ionizable Lipid)

C14-4 is an ionizable lipid essential for the development of mRNA-based therapeutics.[1][3] While it has shown low cytotoxicity in experimental settings, proper handling is necessary to ensure safety and maintain product integrity.[1][3]

Personal Protective Equipment (PPE) for C14-4

Standard laboratory PPE is required when handling **C14-4** to prevent skin and eye exposure.

PPE Component	Specification	Rationale
Gloves	Disposable nitrile gloves	Protects against skin contact with the chemical.[7]
Eye Protection	Safety glasses or chemical splash goggles	Prevents accidental splashes to the eyes.[7]
Lab Coat	Standard laboratory coat	Provides a barrier against spills on clothing and skin.
Footwear	Closed-toe shoes	Protects feet from spills.[7]

Storage and Handling of C14-4

Proper storage is crucial for maintaining the stability of **C14-4**.

Condition	Specification	Rationale
Temperature	Store at -20°C for up to one month or -80°C for up to six months.[1]	Ensures chemical stability and prevents degradation.
Formulation	Typically supplied as a solution in ethanol.[2][8]	Keep container tightly sealed to prevent evaporation of the solvent.
Handling	Handle in a well-ventilated area.	Minimizes inhalation exposure to the ethanol solvent.

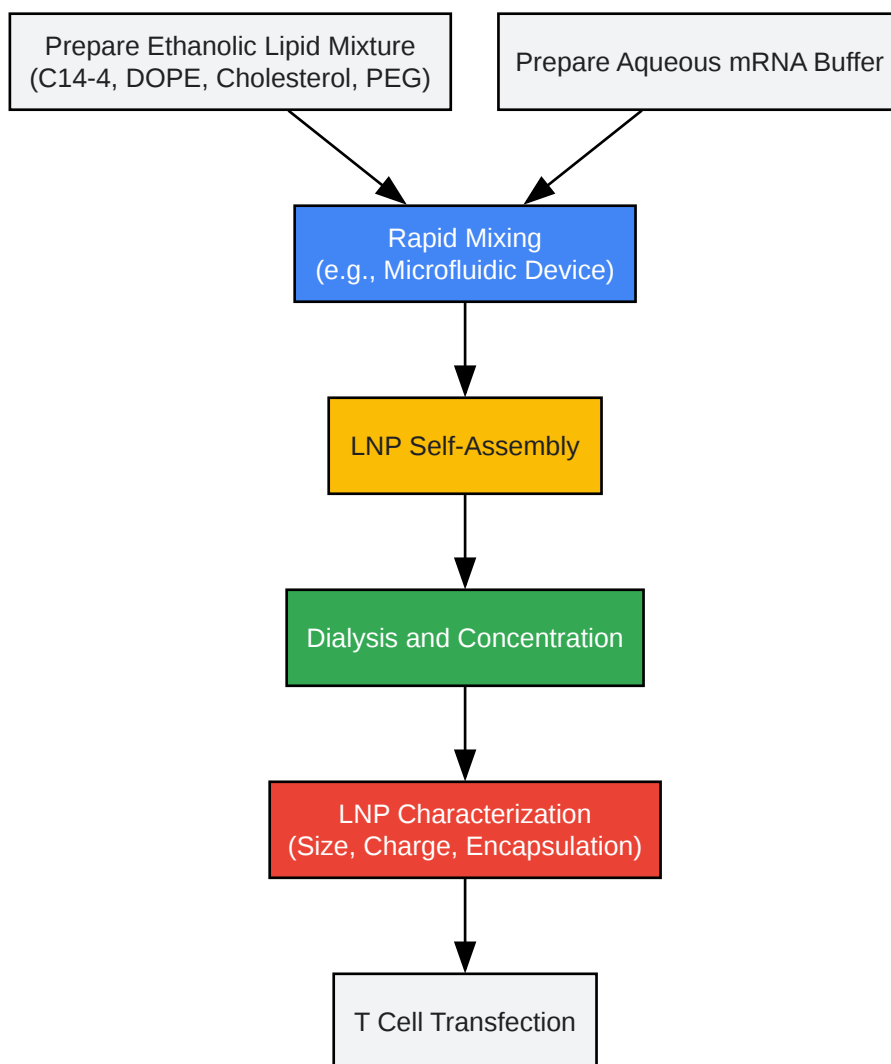
C14-4 Disposal Plan

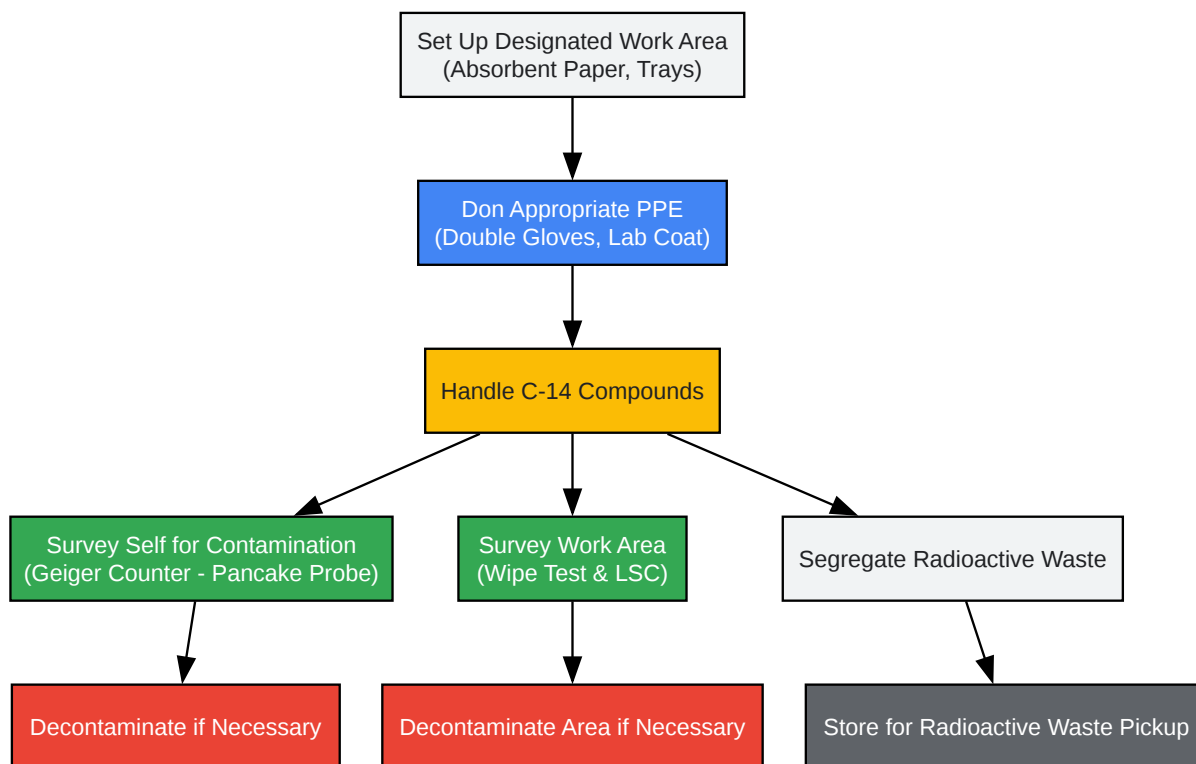
Dispose of **C14-4** and associated waste in accordance with institutional and local regulations for chemical waste.

Waste Type	Disposal Procedure
Unused C14-4 Solution	Collect in a designated, labeled hazardous waste container for chemical waste.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated container for chemically contaminated solid waste.
Empty C14-4 Vials	Triple rinse with a suitable solvent (e.g., ethanol), collect the rinsate as chemical waste, and deface the label before disposing of the container. ^[9]

Experimental Workflow for C14-4 LNP Formulation

The following diagram outlines the general workflow for formulating Lipid Nanoparticles (LNPs) using **C14-4** for mRNA delivery to T cells.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. C14-4 | CAS 2639634-80-1 | Cayman Chemical | Biomol.com [biomol.com]
- 3. C14-4 (C14-494,Lipid B-4)|Ionizable Lipid for LNP [dcchemicals.com]
- 4. C14-4, 2639634-80-1 | BroadPharm [broadpharm.com]
- 5. research.columbia.edu [research.columbia.edu]
- 6. ehs.yale.edu [ehs.yale.edu]

- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. C14-4 - Cayman Chemical [bioscience.co.uk]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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